

# 6-Bromoquinoline: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 6-Bromoquinoline

Cat. No.: B019933

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions, handling procedures, and relevant experimental context for **6-bromoquinoline**. The information is intended to support laboratory safety and inform research and development activities involving this compound.

## Chemical and Physical Properties

**6-Bromoquinoline** is a halogenated aromatic heterocyclic compound. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	5332-25-2	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrN	[1][3]
Molecular Weight	208.05 g/mol	[1][3]
Appearance	Light brown liquid or solid	[4]
Melting Point	24 °C / 75.2 °F	[4]
Flash Point	> 110 °C / > 230 °F	[1][4]
Density	1.538 g/cm <sup>3</sup> at 25 °C	[1]
Solubility	No information available	[4]

## Hazard Identification and Safety Precautions

**6-Bromoquinoline** is classified as a hazardous substance. All personnel handling this chemical must be thoroughly familiar with its potential hazards and follow all recommended safety procedures.

### GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1] [5][6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[4] [5][6]
Serious Eye Damage/Eye Irritation	1, 2A	H318: Causes serious eye damage.[5][6] H319: Causes serious eye irritation.[7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[4][5][7]

### Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **6-bromoquinoline**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield (conforming to EN166 or NIOSH standards).[4] [7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[4][7][8]
Respiratory Protection	Use only in a well-ventilated area or a chemical fume hood.[4][7] If dust or vapors are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.[9]

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **6-bromoquinoline** and ensuring a safe laboratory environment.

Procedure	Recommendation
Handling	<ul style="list-style-type: none"><li>- Avoid contact with skin, eyes, and clothing.[4]</li><li>[8] - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]</li><li>- Wash hands thoroughly after handling.[4][5]</li><li>- Use only in a well-ventilated area or a chemical fume hood.[4][7]</li></ul>
Storage	<ul style="list-style-type: none"><li>- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7][10]</li><li>- Keep away from heat, sparks, and open flames.[7]</li><li>- Store locked up.[4][5]</li><li>- Incompatible with strong oxidizing agents.[4][7]</li></ul>

## First Aid and Emergency Procedures

In the event of exposure or accident, immediate and appropriate first aid measures should be taken.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4][5][8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[4][5][8][10]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][5][8][10]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4][5][8]

## Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Carbon dioxide (CO <sub>2</sub> ), dry chemical powder, or alcohol-resistant foam.[4][5][8]
Specific Hazards	Hazardous decomposition products include carbon oxides, nitrogen oxides (NO <sub>x</sub> ), and hydrogen bromide gas.[4][11]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][5][8]

## Experimental Protocols

The following sections provide generalized methodologies for the synthesis, purification, and analysis of **6-bromoquinoline**, based on available literature.

## Synthesis of 6-Bromoquinoline

A common method for the synthesis of **6-bromoquinoline** is the Skraup synthesis, which involves the reaction of a bromoaniline with glycerol in the presence of an acid and an oxidizing agent.

Materials:

- 4-Bromoaniline
- Glycerol
- Concentrated Sulfuric Acid
- An oxidizing agent (e.g., nitrobenzene)
- Toluene
- Ammonia solution
- Ice water

Procedure:

- In a reaction flask, add 4-bromoaniline and concentrated sulfuric acid.
- Heat the mixture to approximately 140-145 °C.
- Slowly add glycerol to the reaction mixture while maintaining the temperature.
- After the addition of glycerol is complete, continue to heat the mixture for several hours.[\[10\]](#)
- Cool the reaction mixture and carefully pour it into ice water.[\[10\]](#)
- Neutralize the acidic solution with an ammonia solution to adjust the pH.[\[10\]](#)

- Extract the product with toluene.[10]
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.

## Purification of 6-Bromoquinoline

The crude **6-bromoquinoline** can be purified by distillation or recrystallization.

Recrystallization Protocol:

- Dissolve the crude product in a minimum amount of a hot solvent (e.g., ethanol/water mixture).
- If the solution is colored, add a small amount of activated charcoal and heat briefly.
- Perform a hot filtration to remove insoluble impurities and charcoal.
- Allow the filtrate to cool slowly to room temperature, then in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration and wash with a small amount of the cold recrystallization solvent.
- Dry the purified crystals under vacuum.[4]

## Analytical Characterization (<sup>1</sup>H NMR)

The structure and purity of the synthesized **6-bromoquinoline** can be confirmed using Nuclear Magnetic Resonance (NMR) spectroscopy.

Sample Preparation:

- Dissolve a small amount of the purified **6-bromoquinoline** in a deuterated solvent (e.g., CDCl<sub>3</sub>).
- Transfer the solution to an NMR tube.

#### Data Acquisition:

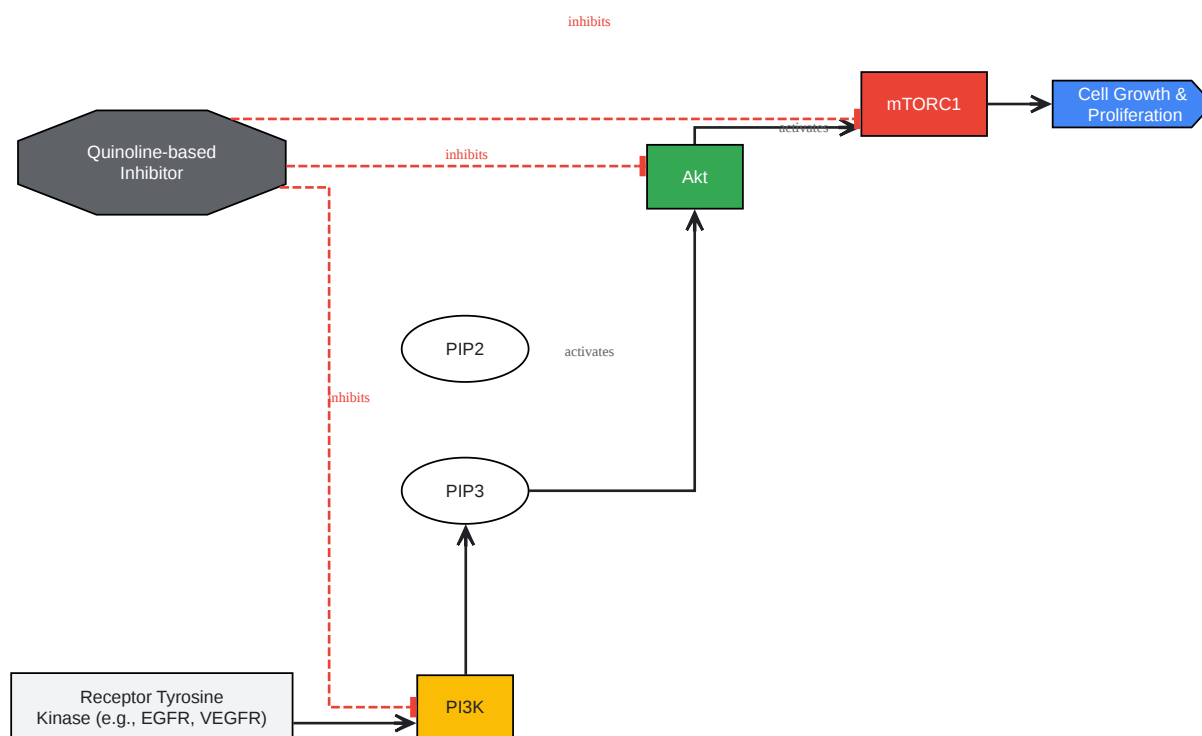
- Acquire the  $^1\text{H}$  NMR spectrum on a suitable NMR spectrometer (e.g., 400 MHz).

Expected Spectrum: The  $^1\text{H}$  NMR spectrum of **6-bromoquinoline** is expected to show characteristic signals for the aromatic protons on the quinoline ring system. The chemical shifts, splitting patterns, and integration values should be consistent with the structure.[\[11\]](#)[\[12\]](#)

## Biological Context and Signaling Pathways

Quinoline derivatives have been investigated for their potential biological activities, including as anticancer agents.[\[9\]](#)[\[13\]](#)[\[14\]](#) While the specific biological activity of **6-bromoquinoline** is not extensively documented in publicly available literature, related compounds have been shown to target key signaling pathways involved in cancer progression.[\[7\]](#)[\[13\]](#) One such critical pathway is the PI3K/Akt/mTOR pathway, which regulates cell growth, proliferation, and survival.[\[7\]](#)[\[15\]](#)

Below is a generalized diagram representing the PI3K/Akt/mTOR signaling pathway, which is a potential target for quinoline-based inhibitors.



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